

Application Note: Solid-Phase Extraction of N-acetylglyphosate from Water Samples

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Compound of Interest

Compound Name: N-Acetylglyphosate

Cat. No.: B123565

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Abstract

This application note provides a detailed protocol for the solid-phase extraction (SPE) of **N-acetylglyphosate** from water samples for subsequent analysis by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). **N-acetylglyphosate** is a key metabolite of the widely used herbicide glyphosate, and its monitoring in environmental water sources is of significant interest. The described methods offer robust and reliable cleanup and concentration of the analyte, enabling sensitive and accurate quantification. Protocols for three commonly used SPE sorbents are presented: Hydrophilic-Lipophilic Balanced (HLB), Strong Anion Exchange (SAX), and Molecularly Imprinted Polymer (MIP).

Introduction

N-acetylglyphosate is formed through the metabolism of glyphosate in some plants and microorganisms. Due to its polarity and presence in complex aqueous matrices, a sample preparation step is crucial to remove interferences and enrich the analyte prior to instrumental analysis. Solid-phase extraction is a widely adopted technique for this purpose, offering high recovery and cleaner extracts. The choice of SPE sorbent is critical and depends on the specific characteristics of the analyte and the sample matrix. This document outlines protocols for three effective SPE chemistries for the extraction of **N-acetylglyphosate** from water.

Data Presentation

The following table summarizes the performance of different SPE cartridges for the recovery of **N-acetylglyphosate** and related compounds from various sample matrices. While specific recovery data for **N-acetylglyphosate** in water is not always available, the presented data for glyphosate and other matrices provides a strong indication of expected performance.

SPE Cartridge Type	Analyte	Matrix	Spike Level	Average Recovery (%)	Reference
Oasis HLB	N-acetylglyphosate	Corn	20 ng/g	High (>120%)	[1]
Oasis HLB	N-acetylglyphosate	Olive Oil	250 ng/g	Low (<70%)	[1]
Oasis HLB	Glyphosate	Soybean	5 mg/kg	Not specified	[2]
AFFINIMIP® SPE Glyphosate	Glyphosate	Mineral Water	100 ng/L	~95%	[3]
AFFINIMIP® SPE Glyphosate	AMPA	Mineral Water	100 ng/L	~90%	[3]
AFFINIMIP® SPE Glyphosate	Glyphosate	Sea Water	200 ng/L	102%	[3]
AFFINIMIP® SPE Glyphosate	AMPA	Sea Water	200 ng/L	91%	[3]
Strata-SAX	Glyphosate	Urine	0.5, 1, 5 ng/mL	79.1% - 119%	[4]
Strata-SAX	AMPA	Urine	0.5, 1, 5 ng/mL	79.1% - 119%	[4]

Note: Recovery percentages can vary depending on the specific water matrix (e.g., drinking water, groundwater, surface water) and the presence of co-contaminants. Method optimization is recommended for each specific application.

Experimental Protocols

General Recommendations

- To prevent analyte loss, use polypropylene or plastic consumables wherever possible, as glyphosate and its metabolites can adhere to glass surfaces.[\[1\]](#)
- The addition of EDTA to the sample can help to minimize the complexation of target compounds with metal ions.[\[1\]](#)[\[5\]](#)

Protocol 1: SPE using Hydrophilic-Lipophilic Balanced (HLB) Cartridges

This protocol is a general method suitable for various aqueous samples.

Materials:

- Oasis HLB SPE Cartridges (or equivalent)
- Methanol (LC-MS grade)
- Water (ultrapure)
- Formic Acid
- Nitrogen for evaporation

Procedure:

- Cartridge Conditioning:
 - Pass 5 mL of methanol through the HLB cartridge.
 - Equilibrate the cartridge by passing 5 mL of ultrapure water. Do not allow the cartridge to dry.

- Sample Loading:
 - Adjust the pH of the water sample to < 3 with formic acid.
 - Load the acidified water sample onto the conditioned cartridge at a slow and consistent flow rate (approximately 1-2 mL/min).
- Washing:
 - Wash the cartridge with 5 mL of ultrapure water to remove polar interferences.
- Drying:
 - Dry the cartridge under vacuum for approximately 5-10 minutes to remove residual water.
- Elution:
 - Elute the retained analytes with 5 mL of methanol into a collection tube.
- Post-Elution:
 - Evaporate the eluate to dryness under a gentle stream of nitrogen at approximately 40-50 °C.
 - Reconstitute the residue in a suitable volume of the initial mobile phase for LC-MS/MS analysis.

Protocol 2: SPE using Strong Anion Exchange (SAX) Cartridges

This protocol is effective for extracting the anionic **N-acetylglyphosate**.

Materials:

- Strata-SAX SPE Cartridges (or equivalent)
- Methanol

- Deionized Water
- Ammonium Acetate Buffer (25 mM, pH 6-7)
- Formic Acid
- Nitrogen for evaporation

Procedure:

- Cartridge Conditioning:
 - Condition the SAX cartridge with 1 mL of methanol.
 - Equilibrate the cartridge with 1 mL of deionized water.
- Sample Loading:
 - Adjust the pH of the water sample to 6-7.
 - Load the sample onto the conditioned cartridge.
- Washing:
 - Wash the cartridge with 1 mL of 25 mM ammonium acetate buffer (pH 6-7).
 - Wash the cartridge with 1 mL of methanol.
 - Dry the cartridge under vacuum for 2-5 minutes.
- Elution:
 - Elute the analyte with 1 mL of 5% formic acid in methanol.
- Post-Elution:
 - Evaporate the eluate to dryness under a gentle stream of nitrogen.
 - Reconstitute the residue in the initial mobile phase for LC-MS/MS analysis.

Protocol 3: SPE using Molecularly Imprinted Polymer (MIP) Cartridges

This protocol utilizes a selective polymer for the targeted extraction of glyphosate and its metabolites.

Materials:

- AFFINIMIP® SPE Glyphosate Cartridges
- Methanol/Water (80/20, v/v)
- Ultrapure Water
- Hydrochloric Acid (0.1 M or 0.2 M)
- Ammonia Solution
- Nitrogen for evaporation

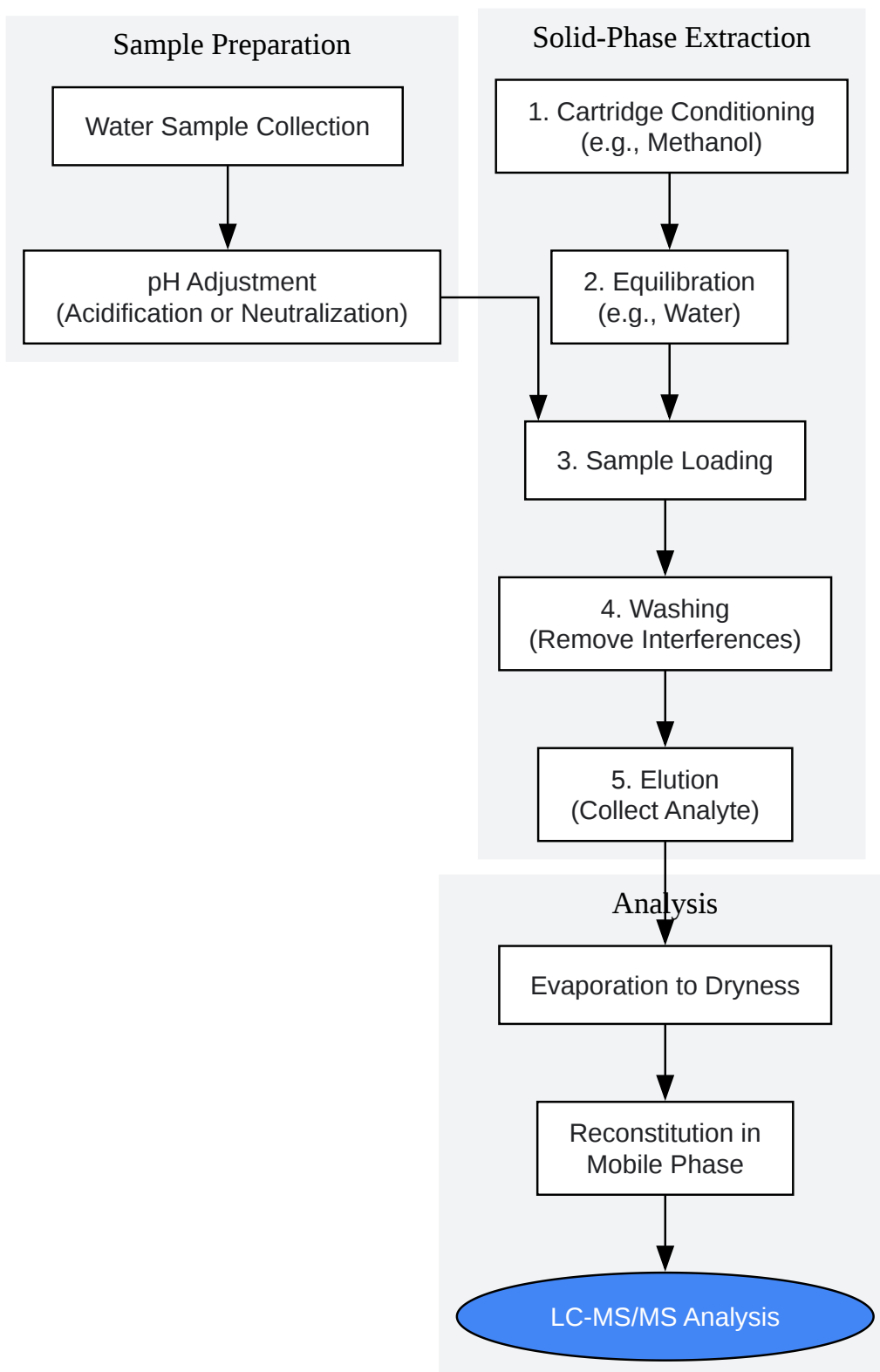
Procedure:

- Cartridge Conditioning:
 - Condition the cartridge with 8 mL of methanol/water (80/20, v/v).
 - Equilibrate with 4 mL of ultrapure water.
- Sample Loading:
 - Adjust the pH of the water sample to a range of 6-8 with an ammonia solution.[6]
 - Load the sample onto the cartridge at a flow rate of approximately 1.5 mL/min.
- Washing:
 - Wash the cartridge with 9 mL of ultrapure water.
- Elution:

- Elute the analytes with 8 mL of 0.2 M HCl in water.
- Post-Elution:
 - Collect the eluate in a polypropylene vial.
 - Evaporate to dryness under vacuum at 60°C.
 - Reconstitute the residue in 1 mL of mobile phase, which may contain 0.8mM of EDTA-Na₂ to improve chromatography.^[3]

Visualization of Experimental Workflow

The following diagram illustrates a general workflow for the solid-phase extraction of **N-acetylglyphosate** from water samples.



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Caption: General workflow for solid-phase extraction of **N-acetylglyphosate**.

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